

# Navigating the Safe Handling of 3-Octanamine: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: 3-Octanamine

Cat. No.: B1615500

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For researchers, scientists, and drug development professionals, a comprehensive understanding of the safety and handling protocols for chemical compounds is paramount. This in-depth technical guide provides critical information on the safe use of **3-Octanamine**, a valuable building block in organic synthesis.

This document outlines the known physical and chemical properties, potential hazards, recommended handling procedures, and emergency responses associated with **3-Octanamine**. All quantitative data has been summarized in structured tables for ease of reference, and key procedural workflows are visualized to ensure clarity and promote a culture of safety in the laboratory.

## Core Safety and Physical Properties

A foundational aspect of safe chemical handling is a thorough understanding of its physical and chemical properties. This data informs proper storage, handling, and emergency response procedures.

Property	Value
Molecular Formula	C <sub>8</sub> H <sub>19</sub> N
Molecular Weight	129.24 g/mol <a href="#">[1]</a> <a href="#">[2]</a>
CAS Number	24552-04-3 <a href="#">[1]</a> <a href="#">[2]</a>
Boiling Point	161-163 °C <a href="#">[3]</a>
Density	0.784±0.06 g/cm <sup>3</sup> (Predicted) <a href="#">[3]</a>
pKa	11.00±0.35 (Predicted) <a href="#">[3]</a>
LogP	3.00430 <a href="#">[2]</a>
PSA (Polar Surface Area)	26.02000 <a href="#">[2]</a>

## Hazard Identification and Classification

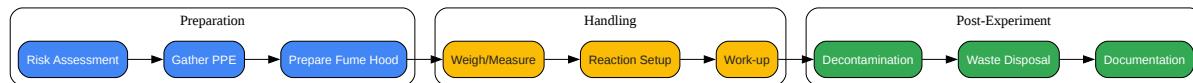
**3-Octanamine** is classified as a hazardous substance. The following table summarizes its hazard statements according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). It is crucial to be aware of these hazards before commencing any work with this compound.

Hazard Class	Hazard Statement
Flammable Liquids	Flammable liquid and vapor. <a href="#">[4]</a>
Acute Toxicity, Oral	Harmful if swallowed. <a href="#">[4]</a>
Acute Toxicity, Dermal	Harmful in contact with skin. <a href="#">[5]</a>
Acute Toxicity, Inhalation	Harmful if inhaled. <a href="#">[5]</a>
Skin Corrosion/Irritation	Causes severe skin burns and eye damage. <a href="#">[4]</a> <a href="#">[5]</a>
Serious Eye Damage/Irritation	Causes serious eye damage. <a href="#">[4]</a> <a href="#">[5]</a>
Hazardous to the Aquatic Environment	Harmful to aquatic life with long lasting effects. <a href="#">[4]</a>

Note: This table is a compilation of hazards associated with octylamines. Specific GHS classification for **3-Octanamine** may vary by supplier.

## Experimental Protocols: Safe Handling and Personal Protective Equipment (PPE)

Adherence to strict experimental protocols is essential to mitigate the risks associated with **3-Octanamine**. The following represents a standard workflow for its safe handling in a laboratory setting.



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A standard workflow for the safe handling of **3-Octanamine**.

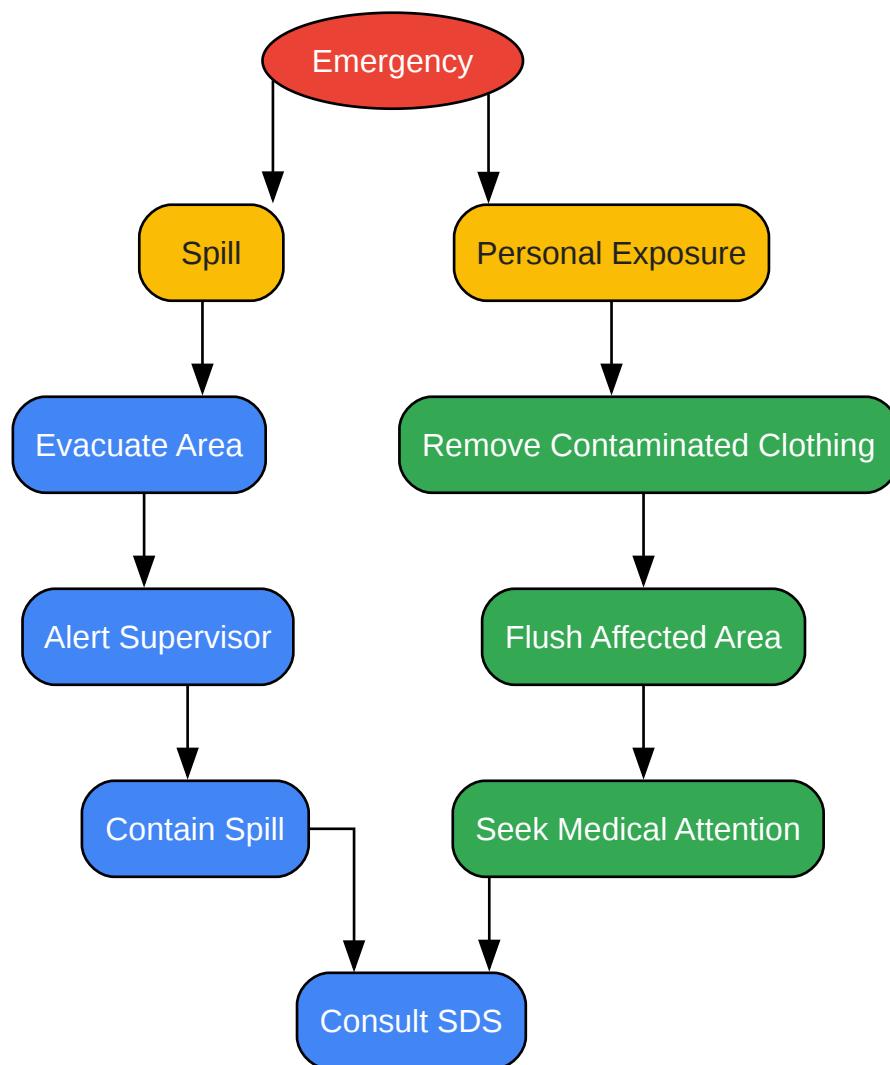
## Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **3-Octanamine**:

PPE Category	Specification
Eye Protection	Chemical safety goggles and a full face shield. [4] Contact lenses should not be worn.[4]
Hand Protection	Chemically resistant gloves (e.g., elbow-length PVC gloves).[4] Gloves must be inspected prior to use.
Skin and Body Protection	A chemically resistant lab coat, long trousers, and closed-toe shoes. For larger quantities, consider a chemical-resistant apron or suit.[4]
Respiratory Protection	Work should be conducted in a certified chemical fume hood.[6] If there is a risk of inhalation, a NIOSH-approved respirator with an appropriate cartridge for organic vapors should be used.[4][7]

## Emergency Procedures

In the event of an emergency, a swift and informed response is critical. The following flowchart outlines the appropriate actions to take in case of exposure or a spill.



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A flowchart outlining emergency response procedures.

## First-Aid Measures

Exposure Route	First-Aid Protocol
Inhalation	Move the individual to fresh air. <a href="#">[8]</a> If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention. <a href="#">[6]</a> <a href="#">[7]</a>
Skin Contact	Immediately remove all contaminated clothing. <a href="#">[8]</a> Wash the affected area with copious amounts of soap and water for at least 15 minutes. <a href="#">[6]</a> <a href="#">[7]</a> Seek immediate medical attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. <a href="#">[6]</a> <a href="#">[7]</a> Remove contact lenses if present and easy to do. <a href="#">[7]</a> Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. <a href="#">[6]</a> <a href="#">[8]</a> Rinse the mouth with water. <a href="#">[8]</a> Seek immediate medical attention.

## Storage and Disposal

Proper storage and disposal are crucial for maintaining a safe laboratory environment.

- Storage: Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents and acids.[\[9\]](#) Keep containers tightly sealed and clearly labeled.[\[9\]](#)
- Disposal: Dispose of **3-Octanamine** and any contaminated materials as hazardous waste in accordance with local, state, and federal regulations.[\[6\]](#)[\[9\]](#) Do not dispose of it down the drain.[\[7\]](#)

By adhering to the guidelines outlined in this technical guide, researchers can significantly mitigate the risks associated with the handling and use of **3-Octanamine**, ensuring a safer laboratory environment for all.

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